

Timing of Forchlorfenuron application for post-bloom fruit set

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Compound of Interest

Compound Name: *N-(tert-Butyl)-N'-(2,6-dichloro-4-pyridyl)urea*

CAS No.: 680213-57-4

Cat. No.: B1620987

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Application Note: Optimization of Forchlorfenuron (CPPU) Timing for Post-Bloom Fruit Set and Cytokinesis

Executive Summary & Mechanistic Foundation

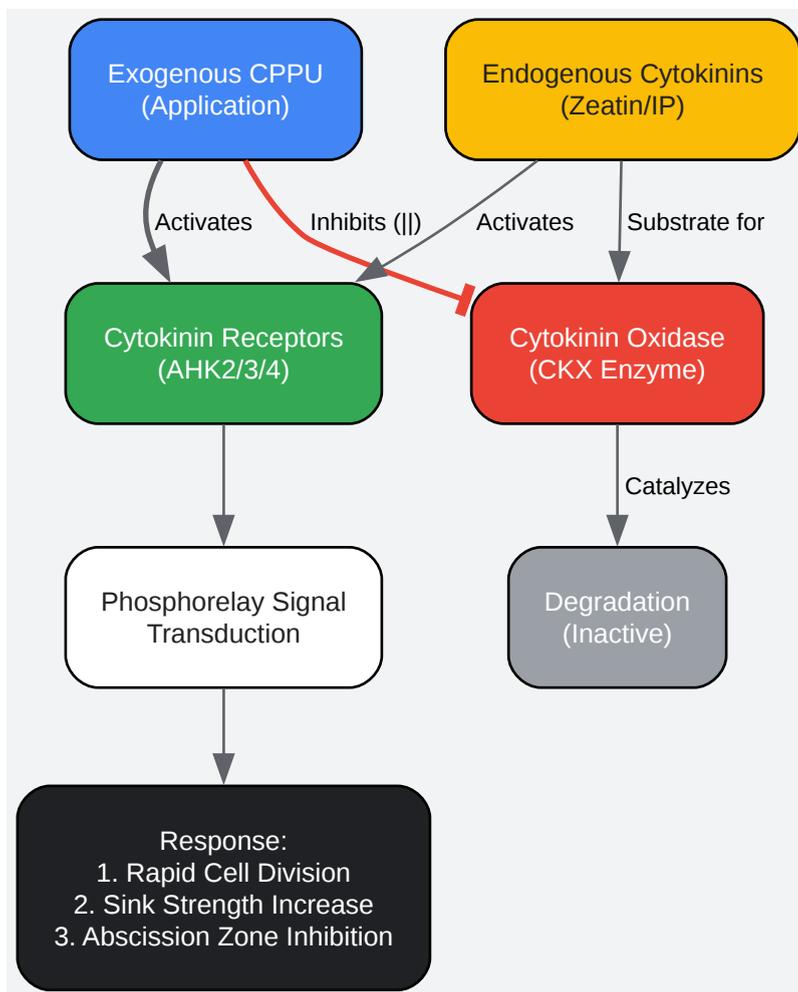
Forchlorfenuron (CPPU, N-(2-chloro-4-pyridyl)-N'-phenylurea) is a synthetic phenylurea cytokinin with 10–100x the potency of purine-based cytokinins (e.g., 6-BA).^[1] Unlike auxins which primarily drive cell expansion, CPPU's primary utility in the post-bloom window is the stimulation of periclinal cell division and the inhibition of physiological fruit drop (abscission).

Mechanism of Action

To optimize application, one must understand that CPPU functions through a dual mechanism:

- **Direct Receptor Activation:** It binds to cytokinin receptors (HKs) to trigger the phosphorelay signaling pathway.
- **Metabolic Stabilization:** Crucially, CPPU acts as a competitive inhibitor of Cytokinin Oxidase/Dehydrogenase (CKX). By blocking CKX, CPPU prevents the degradation of the plant's endogenous cytokinins, effectively amplifying the natural signal for fruit set and sink strength.

Figure 1: CPPU Signaling & Metabolic Pathway



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Caption: CPPU amplifies fruit set via dual pathways: direct receptor agonism and preservation of endogenous cytokinins via CKX inhibition.

Critical Timing Parameters: The "Window of Competence"

The efficacy of CPPU is strictly time-dependent. Application outside the specific physiological windows results in failure (lack of set) or phytotoxicity (malformation).

- Phase I (Anthesis to +3 DAA): Critical for parthenocarp (seedless set) in cucurbits. High sensitivity; overdose leads to thick rinds.

- Phase II (Post-Bloom/Shatter, +10 to +25 DAA): Critical for retention and sizing in woody perennials (Grapes, Kiwi). This targets the peak phase of cell division before cell expansion takes over.

Preparation Protocol: Solubility & Surfactants[2][3]

CPPU is sparingly soluble in water. Direct mixing with water results in precipitation and uneven application.

Reagents Required:

- Forchlorfenuron (Technical Grade, >98%)[1]
- Solvent: Ethanol (95%) or DMSO (Dimethyl sulfoxide).
- Carrier: Distilled Water (pH 6.0–7.0).
- Surfactant: Non-ionic (e.g., Tween-20 or organosilicone) at 0.05% v/v.

Step-by-Step Stock Preparation:

- Weighing: Weigh 100 mg of CPPU powder.
- Dissolution: Dissolve fully in 10 mL of Ethanol or DMSO. Vortex until clear.
 - Result: 10,000 ppm (10 mg/mL) Stock Solution.
 - Storage: Stable at -20°C for 12 months.
- Working Solution: Add calculated Stock volume to water before adding surfactant to prevent precipitation.

Crop-Specific Optimization Protocols

The following parameters are synthesized from field trials and regulatory data [1][2][5].

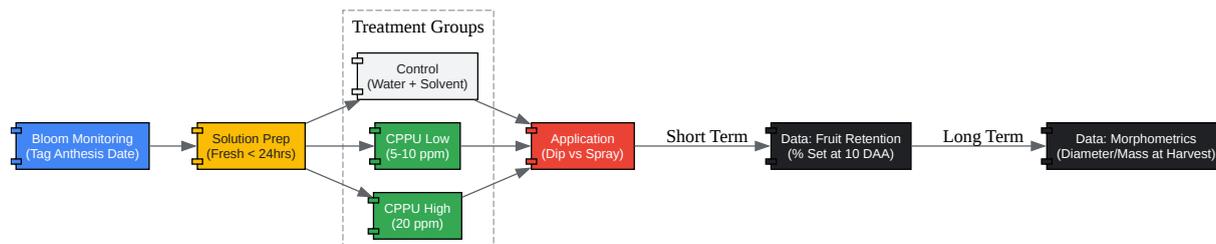
Table 1: Application Windows and Dosages

Crop	Target Physiological Stage	Timing (Days After Anthesis - DAA)	Conc. (ppm)	Application Method	Critical Notes
Table Grapes	Post-Shatter (Berry Set)	10–15 DAA (Berry size 4–6mm)	5–10	Dip or Directed Spray	Prevents drop; induces sizing. Do not apply at bloom (causes compaction).
Kiwifruit	Early Fruit Growth	20–25 DAA	5–10	Fruit Dip	Increases sink strength. Synergistic with GA3.
Melons	Anthesis / Fruit Set	0–1 DAA (Day of flowering)	10–20	Ovarian Dip/Spray	Induces parthenocarpy. Late application (>3 DAA) is ineffective for set.
Macadamia	Early Drop Phase	15 DAA	10–15	Foliar/Raceme Spray	Reduces physiological drop during the "June drop" equivalent.

Experimental Workflow: Validation & QC

To ensure scientific validity, any trial using CPPU must include controls for solvent effects and environmental monitoring.

Figure 2: Experimental Workflow for Efficacy Validation



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Caption: Standardized workflow for validating CPPU efficacy. Note the solvent control (T1) is mandatory to rule out ethanol/surfactant effects.

Quality Control & Troubleshooting

- **Precipitation Check:** If the working solution turns cloudy, the CPPU has crashed out. Action: Discard. Increase solvent ratio in stock or use warm water (25°C).
- **Phytotoxicity:** Marginal leaf burn or fruit deformity (e.g., "pumpkin" shape in kiwi). Cause: Concentration >20ppm or application temperature >30°C. Action: Apply during cooler morning hours.
- **Uneven Sizing:** Cause: Poor coverage.^[2] CPPU is not systemic (translocated) within the plant; it acts locally. Action: Ensure full wetting of the fruitlet surface.

References

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Sources

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